

An In-depth Technical Guide to 3-Oxocyclopentanecarboxylic Acid (CAS 98-78-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Oxocyclopentanecarboxylic acid

Cat. No.: B171403

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Oxocyclopentanecarboxylic acid, identified by CAS number 98-78-2, is a versatile bifunctional organic compound featuring a five-membered cyclopentanone ring substituted with a carboxylic acid group at the 3-position.^[1] This unique arrangement of a ketone and a carboxylic acid makes it a valuable building block and intermediate in organic synthesis. Its utility is particularly notable in the synthesis of complex molecules, including pharmaceuticals and agrochemicals, where the two functional groups allow for a wide range of chemical transformations.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis, spectral data, and applications, with a focus on its relevance in drug development.

Chemical and Physical Properties

3-Oxocyclopentanecarboxylic acid is typically a white to off-white crystalline solid.^{[2][3]} It is a moderately weak acid, a characteristic dictated by its carboxylic acid functional group.^[3] The compound's bifunctionality influences its solubility and reactivity, making it a subject of interest for various synthetic applications.^[1]

Table 1: Physical and Chemical Properties of **3-Oxocyclopentanecarboxylic acid**

Property	Value	Source(s)
CAS Number	98-78-2	[4]
Molecular Formula	C ₆ H ₈ O ₃	[4]
Molecular Weight	128.13 g/mol	[4] [5]
Appearance	White to almost white powder/crystal	[2] [3]
Melting Point	59-62 °C (lit.)	[2] [6]
Boiling Point	150 °C / 1.5 mmHg (lit.)	[2] [7]
pKa (Predicted)	4.62 ± 0.20	[3] [7]
Density (Predicted)	1.314 ± 0.06 g/cm ³	[3] [7]
IUPAC Name	3-oxocyclopentane-1-carboxylic acid	[4]
Synonyms	Cyclopentanone-3-carboxylic acid, 3-ketocyclopentanecarboxylic acid	[1] [4]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3-Oxocyclopentanecarboxylic acid**. The following table summarizes key spectroscopic information.

Table 2: Spectroscopic Data for **3-Oxocyclopentanecarboxylic acid**

Spectroscopy	Data	Source(s)
Infrared (IR) Spectrum	A digitized spectrum is available from the Coblenz Society's collection, measured on a solid (KBr disc). [8]	
InChI	InChI=1S/C6H8O3/c7-5-2-1-4(3-5)6(8)9/h4H,1-3H2,(H,8,9)	
InChIKey	RDSNBKRWKBMPOP-UHFFFAOYSA-N	
SMILES	OC(=O)C1CCC(=O)C1	

Synthesis and Experimental Protocols

A common and efficient method for synthesizing the core ring structure of this and related compounds is the Dieckmann condensation.^[9]^[10] This is an intramolecular Claisen condensation of a diester to form a cyclic β -keto ester.^[10]

Experimental Protocol: Synthesis via Dieckmann Condensation of Diethyl Adipate

This protocol describes a general, solvent-free approach to the Dieckmann condensation of diethyl adipate, which, after hydrolysis and decarboxylation, yields a cyclopentanone structure, a precursor to the target molecule.^[11]^[12]

Objective: To synthesize ethyl 2-oxocyclopentane-1-carboxylate, a key intermediate.

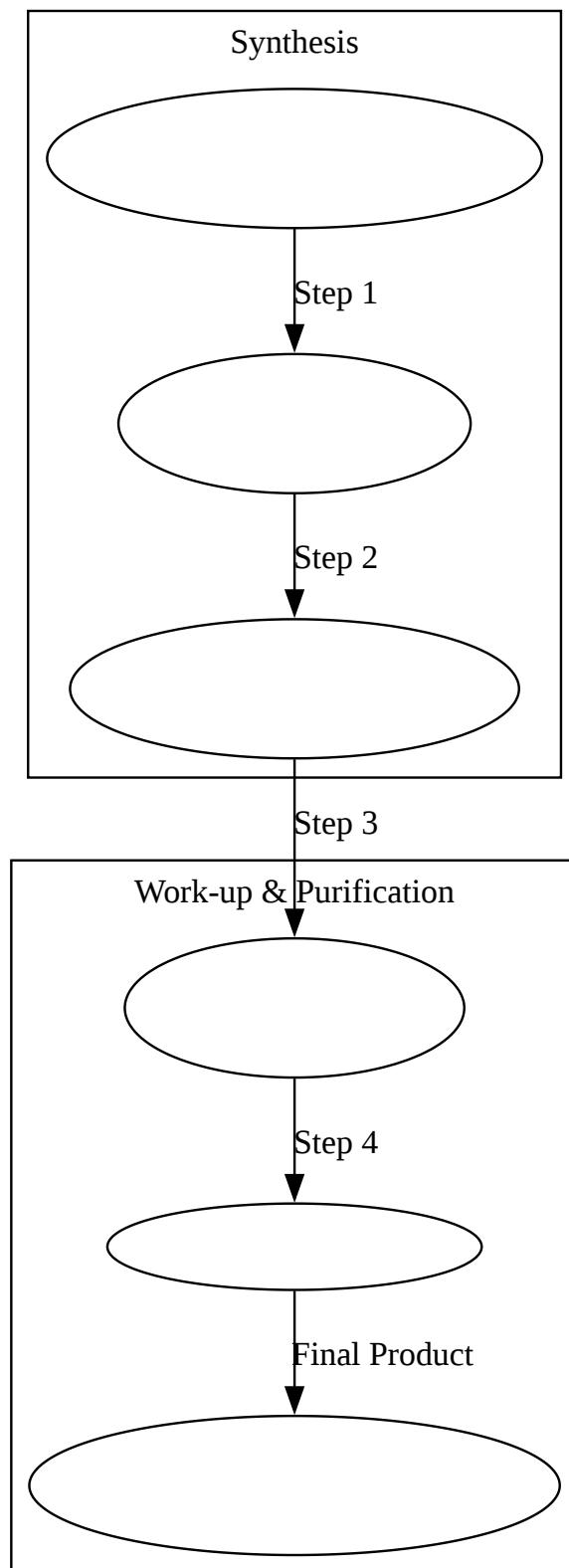
Materials:

- Diethyl adipate
- Potassium tert-butoxide (t-BuOK), powdered^[12]
- p-Toluenesulfonic acid monohydrate (p-TsOH·H₂O)^[12]
- Mortar and pestle

- Desiccator
- Distillation apparatus

Procedure:

- In a mortar, combine diethyl adipate and powdered potassium tert-butoxide.[12]
- Grind the mixture with a pestle at room temperature for approximately 10 minutes until a solidified reaction mixture is formed.[12]
- Transfer the solidified mixture to a desiccator and let it stand for 60 minutes to allow the reaction to complete and the formed tert-butanol to evaporate.[12]
- Neutralize the dried reaction mixture by adding p-toluenesulfonic acid monohydrate.[12]
- The resulting product, ethyl 2-oxocyclopentane-1-carboxylate, can then be isolated directly by distillation from the reaction mixture.[11]
- Subsequent hydrolysis of the ester followed by decarboxylation (typically by heating with acid) would yield cyclopentanone. Further functionalization is required to introduce the carboxylic acid at the 3-position.

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Applications in Drug Development & Biological Relevance

3-Oxocyclopentanecarboxylic acid and its derivatives are significant in medicinal chemistry, primarily as precursors for the synthesis of prostaglandins and their analogues.[\[13\]](#)

Prostaglandins are lipid compounds with diverse hormone-like effects, involved in processes such as inflammation, blood flow, and the formation of blood clots.[\[14\]](#)

Role in Prostaglandin Synthesis

Prostaglandins are synthesized in the body from arachidonic acid via the cyclooxygenase (COX) pathway, leading to an unstable intermediate, PGH₂.[\[14\]](#) This intermediate is then converted into various prostaglandins, including PGE₂ and PGD₂.[\[14\]](#) These can be further dehydrated to form cyclopentenone prostaglandins (cyPGs), such as PGA₂ and PGJ₂.[\[15\]](#) The cyclopentanone core of **3-Oxocyclopentanecarboxylic acid** makes it a valuable starting material for the total synthesis of these biologically active molecules.[\[16\]](#) These cyPGs are known to have potent anti-inflammatory, anti-neoplastic, and anti-viral activities.[\[15\]](#)

Use as a Synthetic Intermediate

The compound serves as a starting material in the synthesis of various pharmaceutical agents. For instance, it has been utilized in the preparation of intermediates for compounds targeting cyclin-dependent kinases (CDKs), which are crucial regulators of the cell cycle and are often overexpressed in cancer cells.[\[17\]](#) The ability to selectively modify the ketone or the carboxylic acid group allows for the construction of complex molecular scaffolds necessary for drug candidates.

Safety and Handling

3-Oxocyclopentanecarboxylic acid is classified as an irritant. It can cause skin irritation, serious eye irritation, and may be harmful if swallowed or inhaled.[\[7\]](#)[\[18\]](#)

Table 3: GHS Hazard Information

Hazard Class	Code	Description	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	[4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[4]
Acute Toxicity, Oral	-	Harmful if swallowed	[18]
Specific target organ toxicity — single exposure	-	May cause respiratory irritation	[18]

Handling Recommendations:

- Use in a well-ventilated area.[19]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and protective clothing.[18]
- Avoid breathing dust.[18]
- Wash hands thoroughly after handling.[18]
- Store in a cool, dry, and well-ventilated place with the container tightly closed.[19]

In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[7] If inhaled, move to fresh air.[18] If swallowed, rinse mouth and seek medical attention if symptoms persist.[18]

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References

- 1. CAS 98-78-2: 3-Oxocyclopentanecarboxylic acid | CymitQuimica [cymitquimica.com]
- 2. 3-Oxocyclopentanecarboxylic acid | 98-78-2 [chemicalbook.com]
- 3. 3-Oxocyclopentanecarboxylic acid (98-78-2) for sale [vulcanchem.com]
- 4. 3-Oxocyclopentanecarboxylic acid | C6H8O3 | CID 227798 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-オキソ-1-シクロヘンタンカルボン酸 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 3-Oxocyclopentanecarboxylic acid | CAS#:98-78-2 | Chemsoc [chemsrc.com]
- 7. chembk.com [chembk.com]
- 8. Cyclopentanecarboxylic acid, 3-oxo- [webbook.nist.gov]
- 9. Illustrated Glossary of Organic Chemistry - Dieckmann condensation [chem.ucla.edu]
- 10. jk-sci.com [jk-sci.com]
- 11. Solvent-free Dieckmann condensation reactions of diethyl adipate and pimelate - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 12. Solved question. We found, however, that the reaction of diethyl | Chegg.com [chegg.com]
- 13. researchgate.net [researchgate.net]
- 14. Cyclopentenone Prostaglandins: Biologically Active Lipid Mediators Targeting Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Cyclopentenone prostaglandins: new insights on biological activities and cellular targets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. newdrugapprovals.org [newdrugapprovals.org]
- 18. fishersci.com [fishersci.com]
- 19. 3-Oxocyclopentanecarboxylic acid - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Oxocyclopentanecarboxylic Acid (CAS 98-78-2)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b171403#3-oxocyclopentanecarboxylic-acid-cas-number-98-78-2>]

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